

Technical Guide: Diammonium Ethyl Phosphate (CAS 24856-79-9)

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Compound of Interest

Compound Name: *Diammonium ethyl phosphate*

Cat. No.: *B15344755*

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Introduction

This technical guide provides a summary of the available physical and structural information for the chemical compound with CAS number 24856-79-9, identified as **diammonium ethyl phosphate**. It is important to note that publicly available data on this specific compound is limited. Much of the detailed experimental data found in broader searches pertains to the more common inorganic fertilizer, diammonium phosphate (DAP) (CAS 7783-28-0), and care should be taken not to confuse the two.

Diammonium ethyl phosphate is the di-ammonium salt of monoethyl phosphate. Its chemical structure consists of an ethyl phosphate anion and two ammonium cations.

Chemical Structure

The structure of **diammonium ethyl phosphate** is characterized by the ionic association of two ammonium ions (NH_4^+) with one ethyl phosphate ion ($\text{CH}_3\text{CH}_2\text{OPO}_3^{2-}$).

Molecular Formula: $\text{C}_2\text{H}_{13}\text{N}_2\text{O}_4\text{P}$ [\[1\]](#)

SMILES: CCOP(=O)([O-])[O-].[NH4+].[NH4+]

InChI: InChI=1S/C2H7O4P.2H3N/c1-2-6-7(3,4)5;/h2H2,1H3,(H2,3,4,5);2*1H3[\[1\]](#)

Physical and Chemical Properties

Quantitative data for the physical properties of **diammonium ethyl phosphate** are not extensively reported in publicly accessible literature. The following table summarizes the computed data available. For context, some experimental properties of the related but distinct compound, diammonium phosphate (DAP), are also provided in a separate table.

Table 1: Computed Physical and Chemical Properties of **Diammonium Ethyl Phosphate** (CAS 24856-79-9)

Property	Value	Source
Molecular Weight	160.11 g/mol	PubChem[1]
IUPAC Name	azane;ethyl dihydrogen phosphate	PubChem[1]
Topo. Polar Surface Area	83.7 Å ²	PubChem[1]
Hydrogen Bond Donor Count	4	PubChem
Hydrogen Bond Acceptor Count	4	PubChem
Rotatable Bond Count	1	PubChem

Table 2: Experimental Physical Properties of Diammonium Phosphate (DAP) (CAS 7783-28-0) for Reference

Property	Value	Source
Melting Point	155 °C (decomposes)	ChemBK, Chemsrsc[2]
Solubility in Water	588 g/L (at 20 °C)	Mosaic Crop Nutrition[3]
pH of Solution	7.5 - 8.0	Mosaic Crop Nutrition, Wikipedia[3][4]
Density	1.619 g/cm ³	U.S. EPA[5]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **diammonium ethyl phosphate** are not available in the cited literature. However, standard analytical methods for determining the physicochemical properties of organic salts would be applicable. These would include:

- Melting Point Determination: Using a standard melting point apparatus (e.g., capillary method).
- Solubility Studies: Gravimetric analysis of saturated solutions in various solvents at controlled temperatures.
- pH Measurement: Potentiometric measurement of an aqueous solution of known concentration.
- Structural Elucidation: Spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, along with mass spectrometry.

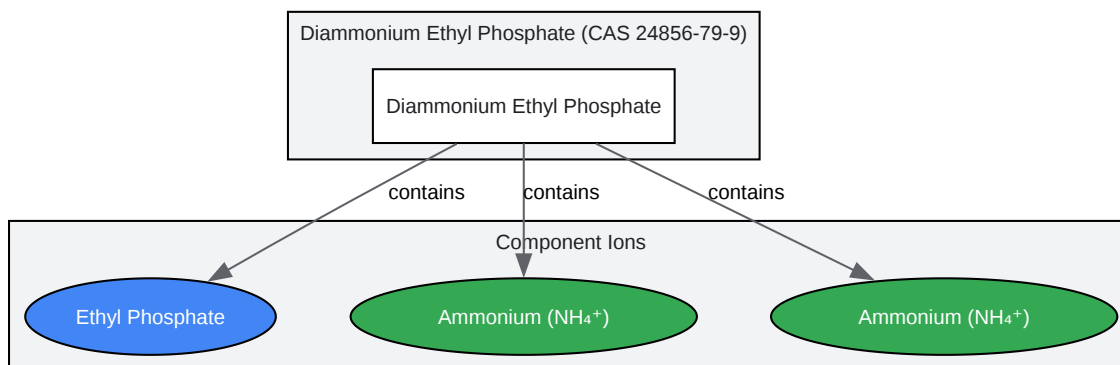
A method for the synthesis of diammonium phosphate involves the neutralization reaction of phosphoric acid with ammonia.[6][7] A similar principle would apply to the synthesis of **diammonium ethyl phosphate**, likely through the reaction of monoethyl phosphoric acid with ammonia. Purification can be achieved through recrystallization.[8]

Signaling Pathways and Biological Activity

There is no information available in the public domain regarding any signaling pathways or specific biological activities associated with **diammonium ethyl phosphate**. This is consistent with the nature of the compound as a simple organic salt, which is not typically investigated for bioactivity in the same manner as complex pharmaceutical molecules. Therefore, a diagram for signaling pathways cannot be generated.

Logical Relationship: Component Parts

The following diagram illustrates the simple ionic composition of **diammonium ethyl phosphate**.



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Caption: Ionic components of **Diammonium Ethyl Phosphate**.

Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **diammonium ethyl phosphate** is classified as a substance that causes severe skin burns and eye damage.^[1] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be followed when handling this compound.

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